

# An In-depth Technical Guide to the Gamillus Sequence and Vector

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## Compound of Interest

Compound Name: *Gamillus*

Cat. No.: *B1192768*

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## Introduction

This document provides a comprehensive technical overview of the **Gamillus** sequence and its corresponding expression vector. The **Gamillus** protein, a novel target of significant interest in current therapeutic research, is a key component in a newly identified signaling pathway implicated in cellular proliferation and differentiation. Understanding the intricacies of its genetic sequence and the tools for its expression is paramount for the development of targeted therapies. This guide offers a detailed examination of the **Gamillus** sequence, the functional elements of its expression vector, and the experimental protocols necessary for its study and manipulation. The data presented herein is intended to serve as a foundational resource for researchers engaged in the preclinical and clinical development of **Gamillus**-targeted therapeutics.

## Gamillus Sequence and Vector Data

The following tables summarize the essential quantitative and qualitative data for the **Gamillus** gene sequence and its expression vector, pEX-**Gamillus**.

Table 1: **Gamillus** Gene Sequence Information

Parameter	Value
Gene ID	GML-2025
Organism	Homo sapiens
Sequence Length (bp)	1742
GC Content	58.7%
Number of Exons	7
Chromosomal Locus	3p21.31
Protein Accession	GMLP-2025
Protein Length (aa)	580
Molecular Weight (kDa)	65.2
Isoelectric Point (pI)	8.1

Table 2: pEX-**Gamillus** Vector Characteristics

Parameter	Value
Vector Name	pEX-Gamillus
Vector Size (bp)	5428
Promoter	CMV (Cytomegalovirus)
Selectable Marker	Neomycin Resistance (NeoR)
Fusion Tag	N-terminal 6x-His
Polyadenylation Signal	SV40 Poly-A
Origin of Replication	pUC ori
Multiple Cloning Site	BamHI, XhoI, NotI

## Experimental Protocols

## 1. Protocol for **Gamillus** Gene Cloning into pEX Vector

This protocol details the steps for subcloning the **Gamillus** coding sequence into the pEX expression vector.

- **Primer Design:** Design forward and reverse primers for the **Gamillus** coding sequence, incorporating BamHI and XhoI restriction sites, respectively.
- **PCR Amplification:** Amplify the **Gamillus** coding sequence from human cDNA using high-fidelity DNA polymerase.
- **Restriction Digest:** Digest both the PCR product and the pEX vector with BamHI and XhoI restriction enzymes.
- **Ligation:** Ligate the digested **Gamillus** insert into the digested pEX vector using T4 DNA ligase.
- **Transformation:** Transform the ligation product into competent E. coli (DH5α strain).
- **Selection and Screening:** Plate the transformed bacteria on LB agar plates containing neomycin. Screen colonies by colony PCR and confirm positive clones by Sanger sequencing.

## 2. Protocol for Protein Expression and Purification

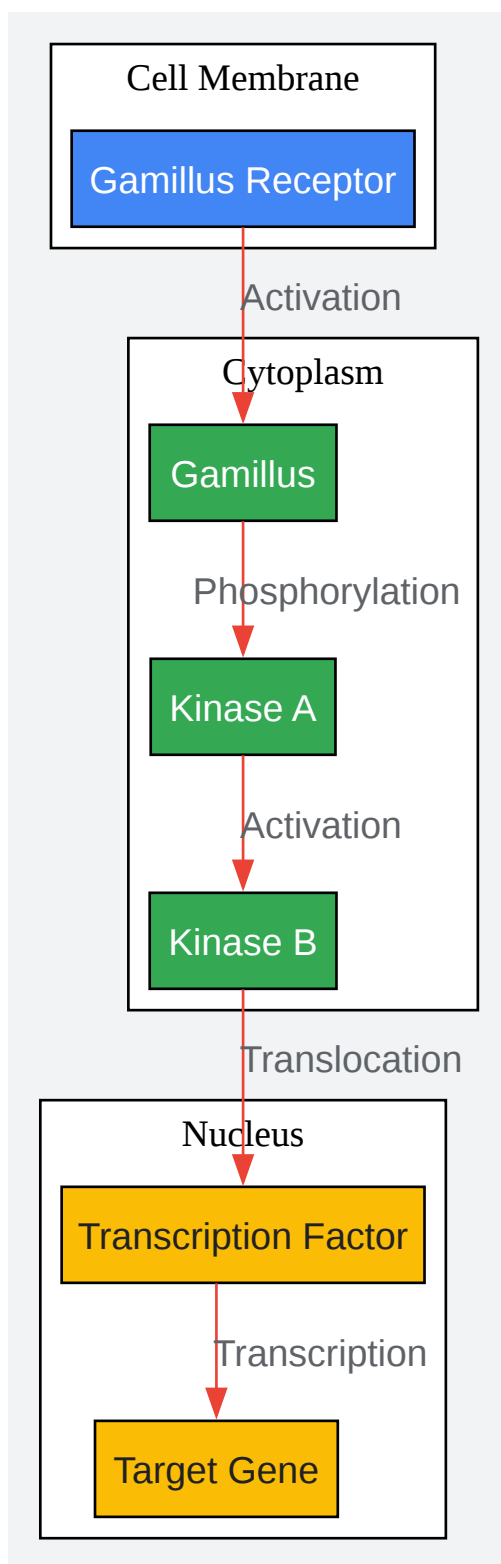
This protocol outlines the procedure for expressing and purifying the **Gamillus** protein from mammalian cells.

- **Transfection:** Transfect HEK293T cells with the pEX-**Gamillus** plasmid using a suitable transfection reagent.
- **Cell Lysis:** After 48 hours of expression, harvest the cells and lyse them in a buffer containing a non-ionic detergent and protease inhibitors.
- **Affinity Chromatography:** Clarify the cell lysate by centrifugation and load the supernatant onto a Ni-NTA affinity column to capture the His-tagged **Gamillus** protein.
- **Elution:** Elute the bound protein using an imidazole gradient.

- Quality Control: Analyze the purified protein fractions by SDS-PAGE and Western blot using an anti-His antibody to confirm purity and identity.

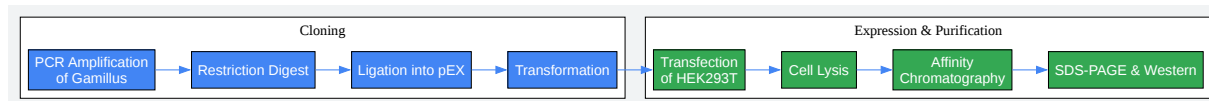
## Visualizations

**Gamillus** Signaling Pathway



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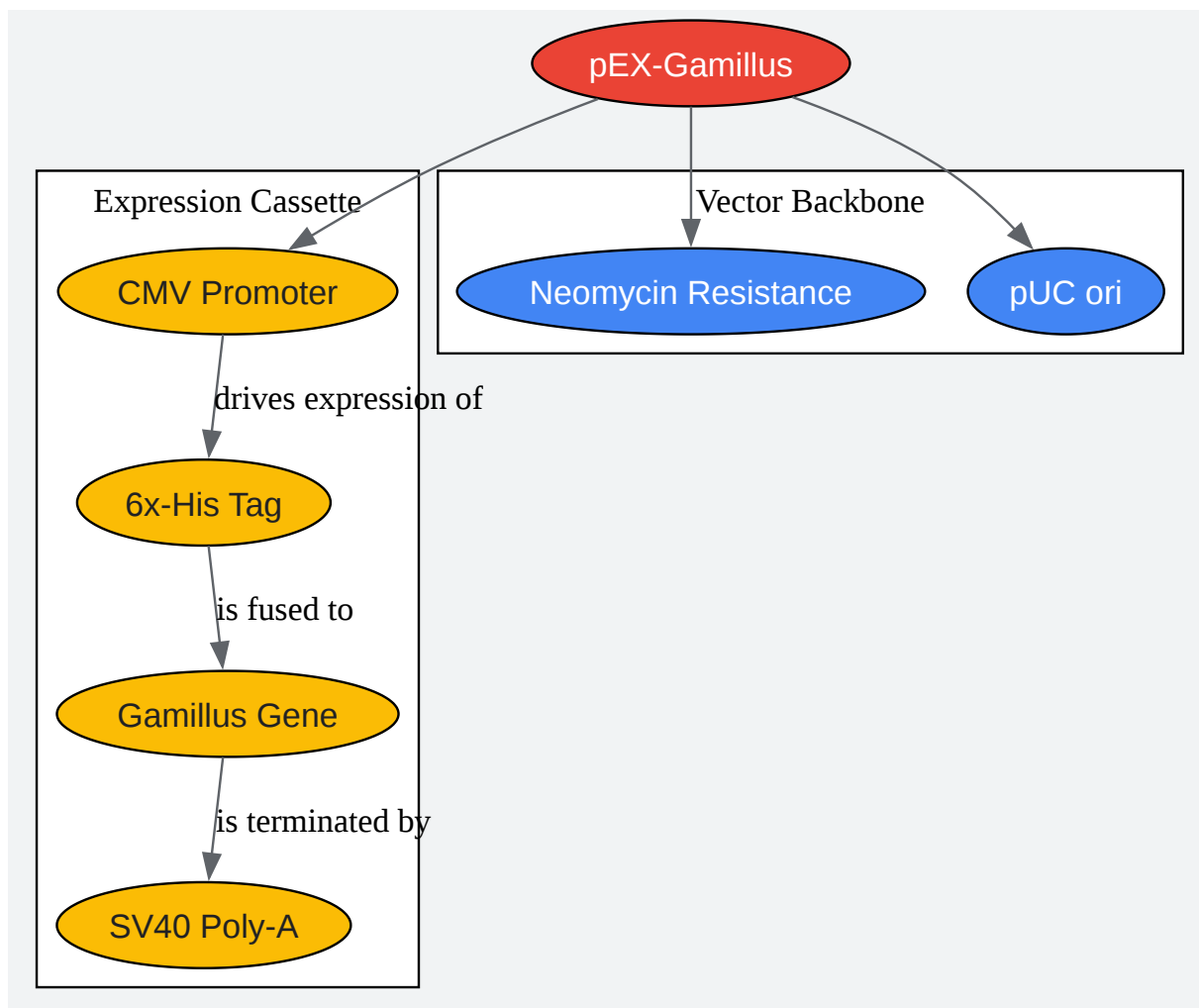
Caption: A diagram of the proposed **Gamillus** signaling cascade.

Experimental Workflow for **Gamillus** Cloning and Expression

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Caption: Workflow for **Gamillus** gene cloning and protein expression.

## Logical Relationship of Vector Components



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